

Technical Support Center: Synthesis of 2-(6-Aminopyridin-2-yl)acetic acid

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Compound of Interest

Compound Name: 2-(6-Aminopyridin-2-yl)acetic acid

Cat. No.: B1520037

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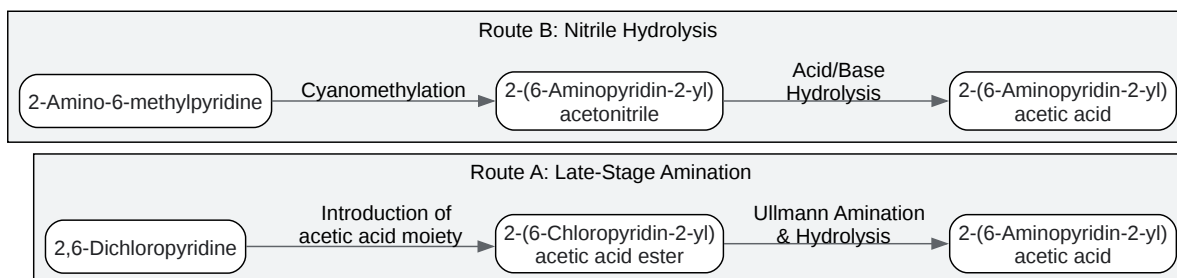
Prepared by the Office of the Senior Application Scientist

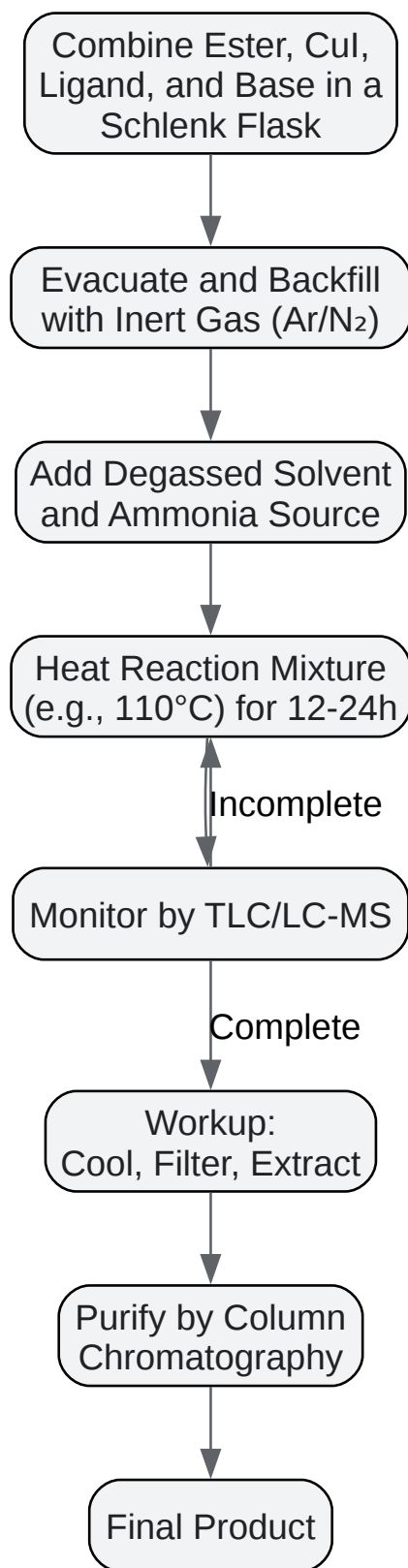
Welcome to the technical support guide for the synthesis of **2-(6-Aminopyridin-2-yl)acetic acid** (CAS 339195-51-6)[1]. This molecule is a crucial heterocyclic building block in medicinal chemistry. This guide is designed for researchers, chemists, and drug development professionals to navigate the common challenges encountered during its synthesis and to provide actionable strategies for yield improvement and troubleshooting.

Section 1: Overview of Synthetic Strategies

The synthesis of **2-(6-Aminopyridin-2-yl)acetic acid** can be approached via several routes. However, two primary pathways have emerged as the most practical and are frequently discussed in synthetic literature. These involve either the late-stage amination of a chloro-precursor or the hydrolysis of a corresponding acetonitrile derivative.

Key Synthetic Pathways





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References

- 1. 339195-51-6 | 2-(6-Aminopyridin-2-yl)acetic acid - MolDb [moldb.com]
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